

Proper storage and handling of 2-Naphthylhydrazine hydrochloride

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Compound of Interest

Compound Name: 2-Naphthylhydrazine hydrochloride

Cat. No.: B1297821

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An In-depth Technical Guide to the Proper Storage and Handling of **2-Naphthylhydrazine Hydrochloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the essential procedures for the safe storage and handling of **2-Naphthylhydrazine hydrochloride** (CAS No. 2243-58-5). Adherence to these protocols is critical to ensure the safety of laboratory personnel and to maintain the integrity of the compound for research and development purposes.

Chemical and Physical Properties

2-Naphthylhydrazine hydrochloride is a synthetic organic compound utilized as a reagent in various chemical syntheses, including the preparation of dyes and pharmaceuticals.^[1] It appears as a white to off-white or pale yellow crystalline powder.^{[1][2]}

Table 1: Physical and Chemical Properties of **2-Naphthylhydrazine Hydrochloride**

Property	Value	Source(s)
CAS Number	2243-58-5	[1] [2] [3]
Molecular Formula	C ₁₀ H ₁₁ CIN ₂	[1]
Molecular Weight	194.66 g/mol	[2] [3] [4]
Appearance	White to off-white/pale yellow crystalline powder	[1] [2]
Melting Point	123°C or 211°C (discrepancy in reported values)	[2] [5]
Boiling Point	362.9°C at 760 mmHg (predicted for free base)	[6]
Solubility	Soluble in water, slightly soluble in DMSO	[1]
pKa	5.66 ± 0.70 (predicted for free base)	[7]

Storage and Stability

Proper storage is crucial to maintain the stability and purity of **2-Naphthylhydrazine hydrochloride**.

Recommended Storage Conditions:

- Temperature: Store in a cool, dry place at a temperature between 2°C and 8°C.[\[1\]](#)[\[3\]](#)[\[8\]](#)
- Atmosphere: For long-term storage, it is recommended to keep the compound under an inert atmosphere (e.g., nitrogen or argon).[\[1\]](#)
- Container: Keep the container tightly closed to prevent moisture absorption and contamination.[\[3\]](#)[\[8\]](#)
- Light: Store in a dark place, as prolonged exposure to light may degrade the compound.

Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[6]

Hydrazine derivatives can react vigorously with such substances.

Safe Handling and Personal Protective Equipment (PPE)

2-Naphthylhydrazine hydrochloride is classified as harmful and an irritant. It is also considered a potential carcinogen, a common hazard associated with hydrazine derivatives.[7][8][9] Therefore, strict adherence to safety protocols is mandatory.

Engineering Controls:

- Always handle this compound within a certified chemical fume hood to minimize inhalation of dust or vapors.[8]
- Ensure a safety shower and eyewash station are readily accessible.[8]

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.[7][8]
- Hand Protection: Use compatible chemical-resistant gloves (e.g., nitrile gloves).[7][8]
- Skin and Body Protection: A lab coat must be worn. Ensure that skin is not exposed.[7][8]
- Respiratory Protection: For situations where dust or aerosols may be generated, a NIOSH/MSHA-approved respirator is required.[8]

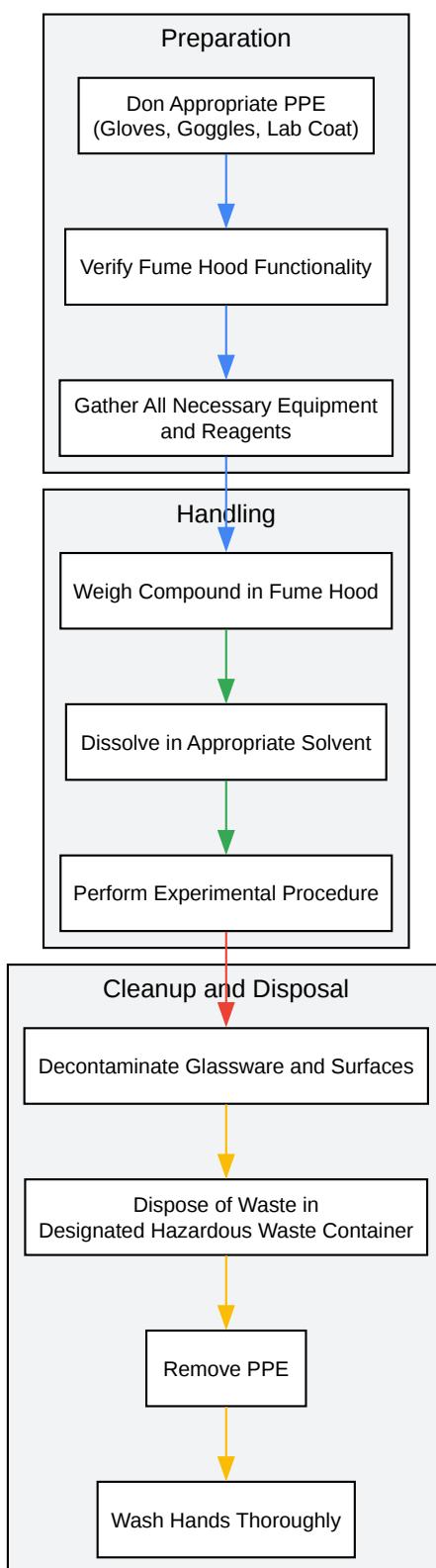
Hygiene Practices:

- Do not eat, drink, or smoke in the laboratory.[8]
- Wash hands thoroughly after handling the compound.[8]
- Contaminated clothing should be removed and laundered before reuse.[8]

Experimental Protocols

The following is a generalized workflow for handling **2-Naphthylhydrazine hydrochloride** in a laboratory setting. This should be adapted to specific experimental needs and incorporated into a lab-specific Standard Operating Procedure (SOP).

Experimental Workflow for Handling **2-Naphthylhydrazine Hydrochloride**



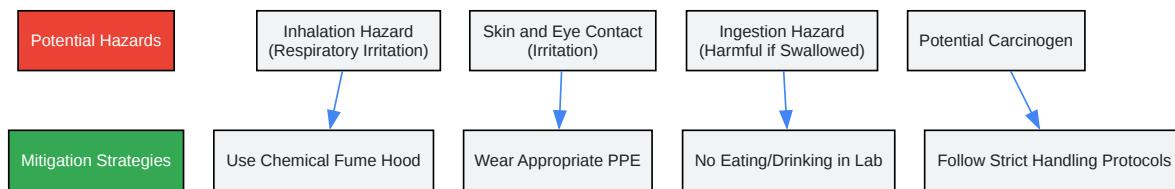
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Caption: A generalized workflow for the safe handling of **2-Naphthylhydrazine hydrochloride**.

Hazard Mitigation and Emergency Procedures

Understanding the potential hazards and having a clear emergency plan is crucial.

Hazard Mitigation Strategies



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Caption: Logical relationship between potential hazards and their corresponding mitigation strategies.

First Aid Measures:

- Inhalation: Move the person to fresh air. If breathing is difficult, administer oxygen and seek immediate medical attention.[8]
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.[8]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[8]
- Ingestion: Do NOT induce vomiting. Wash out the mouth with water. Seek immediate medical attention.[8]

Spill and Waste Disposal:

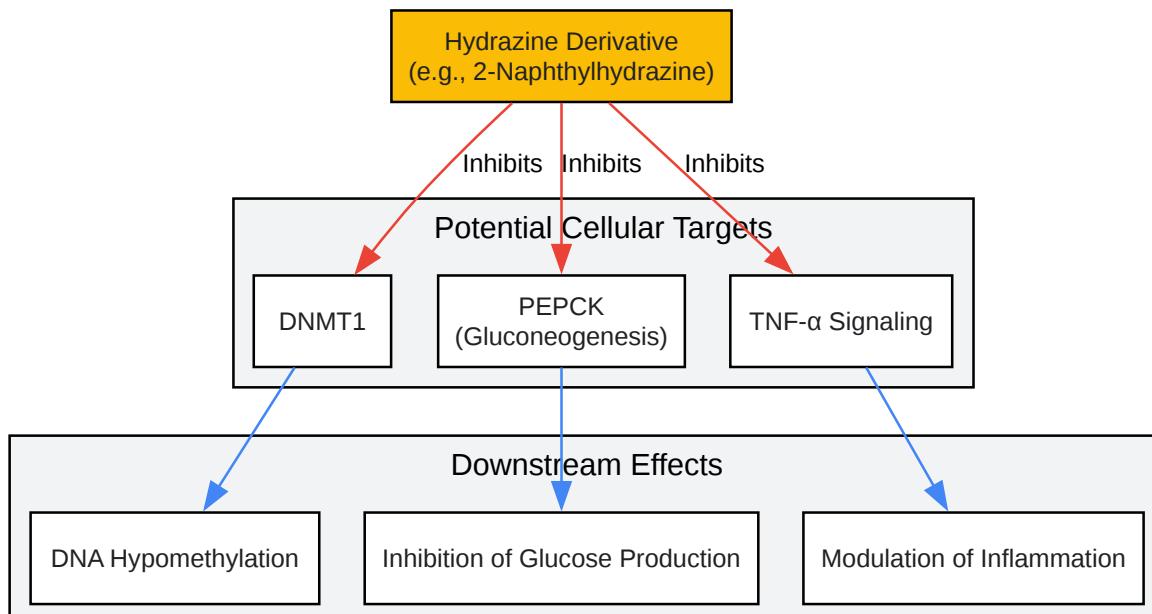
- Spills: In case of a small spill, carefully absorb the material with an inert absorbent material and place it in a sealed container for disposal. For larger spills, evacuate the area and contact environmental health and safety personnel.
- Waste Disposal: Dispose of waste in a designated hazardous waste container in accordance with local, state, and federal regulations. Do not dispose of it down the drain.^[8]

Potential Biological Signaling Pathways

While the specific signaling pathways affected by **2-Naphthylhydrazine hydrochloride** are not well-documented, research on related hydrazine compounds in the context of cancer suggests potential mechanisms of action. For instance, hydrazine sulfate has been proposed to inhibit gluconeogenesis and the activity of tumor necrosis factor-alpha (TNF- α). Other hydrazine derivatives, like hydralazine, have been shown to inhibit DNA methyltransferase 1 (DNMT1).
[\[10\]](#)

The following diagram illustrates a generalized, hypothetical signaling pathway that could be influenced by a hydrazine-containing compound, based on the known effects of related molecules.

Hypothesized Signaling Pathway Inhibition by Hydrazine Derivatives



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